

# Preliminary Toxicological Profile of Etaconazole: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Etaconazole*

Cat. No.: *B166602*

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Disclaimer: Due to its status as an obsolete fungicide, publicly available toxicological data for **etaconazole** is limited. This guide summarizes the available information on **etaconazole** and supplements it with data from structurally and mechanistically similar triazole fungicides to provide a comprehensive preliminary assessment. Data not specific to **etaconazole** is clearly indicated.

## Executive Summary

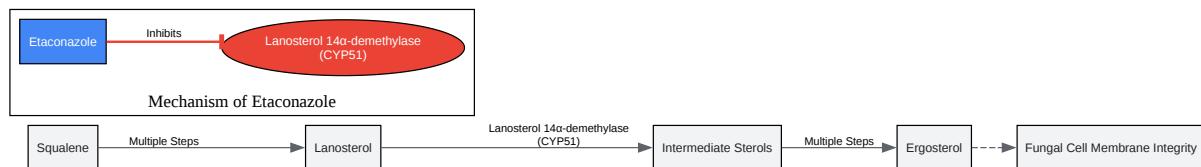
**Etaconazole** is a triazole fungicide that functions by inhibiting the biosynthesis of ergosterol, an essential component of fungal cell membranes.<sup>[1]</sup> This mode of action is common to all azole antifungals.<sup>[2][3]</sup> Toxicological data for **etaconazole** is sparse; however, based on available information and data from related compounds, it is classified as harmful if swallowed.<sup>[4]</sup> The primary target organs for toxicity for the triazole class of fungicides are generally the liver and kidneys.<sup>[3]</sup> This document provides a summary of available toxicological data, experimental protocols for key toxicological studies, and visual representations of relevant pathways and workflows.

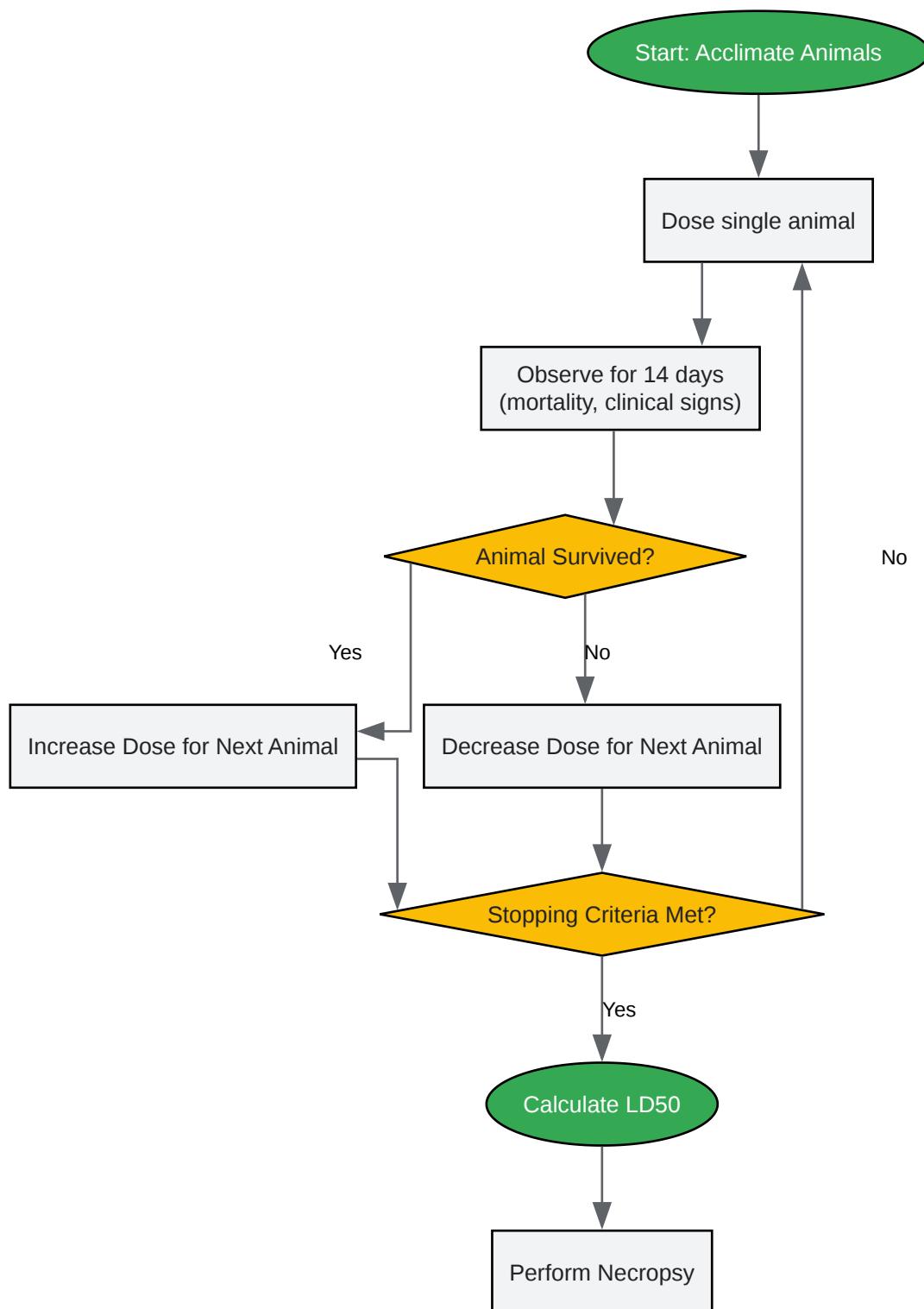
## Chemical and Physical Properties

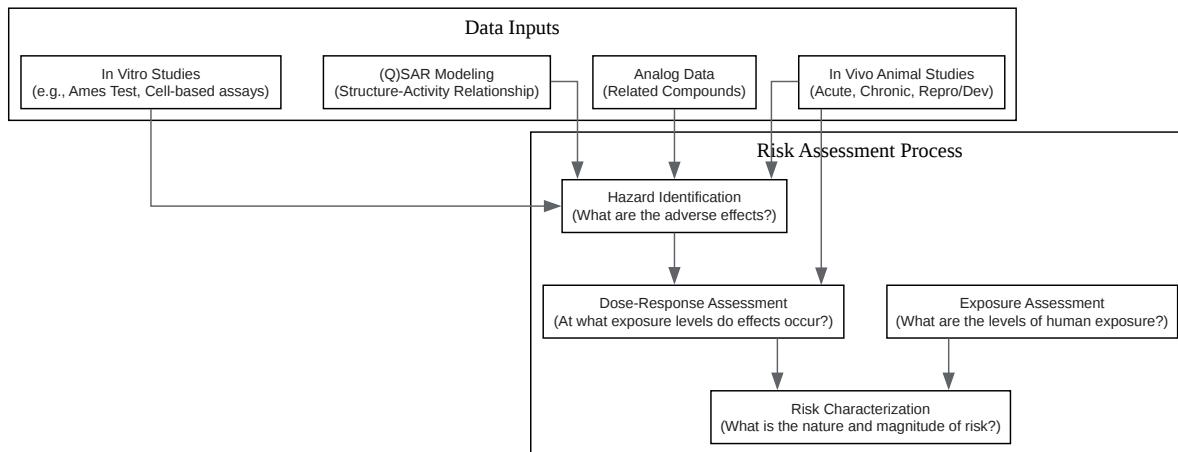
Property	Value	Reference
Chemical Name	1-[[2-(2,4-dichlorophenyl)-4-ethyl-1,3-dioxolan-2-yl]methyl]-1H-1,2,4-triazole	<a href="#">[1]</a>
CAS Number	60207-93-4	<a href="#">[1]</a>
Molecular Formula	C14H15Cl2N3O2	<a href="#">[1]</a>
Molecular Weight	328.2 g/mol	<a href="#">[1]</a>

## Mechanism of Action: Inhibition of Ergosterol Biosynthesis

**Etaconazole**, like other azole fungicides, inhibits the fungal cytochrome P450 enzyme lanosterol 14 $\alpha$ -demethylase.[\[1\]](#)[\[2\]](#) This enzyme is critical for the conversion of lanosterol to ergosterol, a vital component of the fungal cell membrane that regulates its fluidity and integrity.[\[2\]](#)[\[3\]](#) The inhibition of this enzyme leads to the depletion of ergosterol and the accumulation of toxic 14 $\alpha$ -methylated sterols, ultimately disrupting fungal growth.[\[2\]](#)







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## References

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- To cite this document: BenchChem. [Preliminary Toxicological Profile of Etaconazole: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

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